

Preparation of Fentonium Bromide Stock Solutions: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed protocols for the preparation of **Fentonium bromide** stock solutions for use in research and drug development applications. **Fentonium bromide** is an anticholinergic and antispasmodic agent. Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. These guidelines cover solvent selection, solubility, storage, and safety considerations.

Data Presentation

The following table summarizes the key quantitative data for preparing **Fentonium bromide** stock solutions.



Parameter	Value	Source
Molecular Weight	564.52 g/mol	[1]
Solubility in DMSO	130 mg/mL (230.29 mM)	[2]
Recommended Storage (Powder)	-20°C for up to 3 years; 4°C for up to 2 years	[1]
Stock Solution Storage (-80°C)	Up to 6 months	[2][3]
Stock Solution Storage (-20°C)	Up to 1 month	

Experimental Protocols

High-Concentration Stock Solution in DMSO (for in vitro and in vivo studies)

This protocol describes the preparation of a high-concentration **Fentonium bromide** stock solution in Dimethyl Sulfoxide (DMSO). This stock can be used for subsequent dilutions in aqueous media for in vitro assays or in appropriate vehicles for in vivo studies.

Materials:

- Fentonium bromide powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional, but recommended for high concentrations)
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Procedure:



- Preparation: In a chemical fume hood, allow the **Fentonium bromide** powder to equilibrate to room temperature before opening the vial to prevent condensation.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully
 weigh the desired amount of Fentonium bromide powder into the tube.
- Solvent Addition: Add the appropriate volume of DMSO to achieve the desired concentration.
 For example, to prepare a 10 mM stock solution, add the volume of DMSO as calculated below:
 - Volume (mL) = [Mass (mg) / 564.52 (g/mol)] / 10 (mmol/L)
- Dissolution: Tightly cap the tube and vortex vigorously for 1-2 minutes. If the powder is not completely dissolved, sonicate the solution in a water bath for 5-10 minutes. Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile
 microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for
 short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).
 Ensure the tubes are tightly sealed and protected from light.

Preparation of Working Solutions for In Vitro Assays

For most cell-based assays, the final concentration of DMSO should be kept low (typically \leq 0.5%) to avoid solvent-induced cytotoxicity.

Materials:

- Fentonium bromide DMSO stock solution (from Protocol 1)
- Sterile aqueous buffer (e.g., Phosphate-Buffered Saline (PBS), cell culture medium)
- Sterile dilution tubes
- Calibrated pipettes

Procedure:



- Thawing: Thaw a single aliquot of the Fentonium bromide DMSO stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the DMSO stock solution in the desired sterile
 aqueous buffer to achieve the final working concentrations. It is recommended to perform
 dilutions in a stepwise manner to ensure accuracy.
- Final Dilution: When adding the **Fentonium bromide** solution to your experimental setup (e.g., cell culture plate), ensure the final volume of DMSO does not exceed the tolerance level of your specific cell line or assay.
- Use Immediately: It is best practice to prepare fresh working solutions for each experiment and use them immediately. The stability of **Fentonium bromide** in aqueous solutions at working concentrations has not been extensively reported.

Preparation of Formulation for In Vivo Studies

This protocol provides an example of how to formulate **Fentonium bromide** for in vivo administration, based on diluting a DMSO stock solution into corn oil.

Materials:

- Fentonium bromide DMSO stock solution (e.g., 32.5 mg/mL)
- · Sterile corn oil
- Sterile tubes
- Vortex mixer

Procedure:

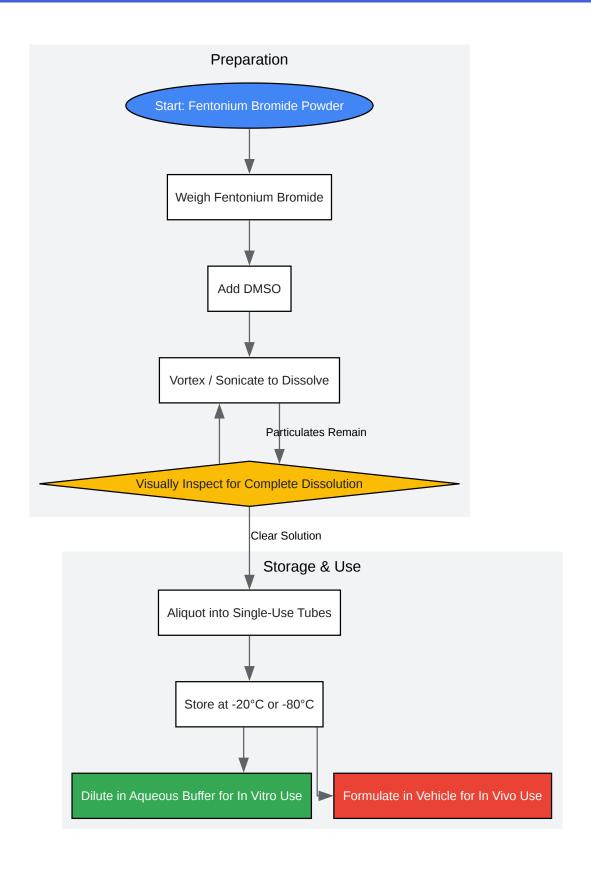
- Thawing: Thaw an aliquot of the Fentonium bromide DMSO stock solution.
- Dilution: In a sterile tube, add the required volume of the DMSO stock solution to the appropriate volume of corn oil. For example, to prepare a 1 mL working solution, add 100 μL of a 32.5 mg/mL DMSO stock solution to 900 μL of corn oil.



- Homogenization: Vortex the mixture thoroughly until a uniform suspension or solution is achieved.
- Administration: The formulation should be prepared fresh on the day of administration.

Mandatory Visualizations





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Caption: Workflow for the preparation of **Fentonium bromide** stock solutions.



Safety Precautions

Researchers handling **Fentonium bromide** should adhere to standard laboratory safety practices.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling Fentonium bromide powder and its solutions.
- Handling: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of the powder.
- Spills: In case of a spill, avoid generating dust. Clean the area with an appropriate method for chemical spills.
- Disposal: Dispose of Fentonium bromide waste according to local, state, and federal regulations for chemical waste.
- First Aid: In case of contact with eyes or skin, rinse immediately with plenty of water for at least 15 minutes and seek medical attention. If inhaled, move to fresh air. If swallowed, seek immediate medical attention.

It is highly recommended to consult the Safety Data Sheet (SDS) for **Fentonium bromide** before handling the compound.

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